

Essential Safety and Operational Guide for Handling 3-Aminobenzoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Aminobenzoate

Cat. No.: B8586502

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For laboratory professionals, including researchers, scientists, and drug development experts, the safe handling and disposal of chemicals are paramount. This guide provides immediate and essential safety and logistical information for managing **3-Aminobenzoate** (CAS No. 99-05-8), ensuring minimal exposure and risk.

Hazard Identification and Personal Protective Equipment (PPE)

3-Aminobenzoate is classified as a hazardous substance that can cause skin, eye, and respiratory irritation.[1][2][3][4] It is harmful if swallowed, inhaled, or comes into contact with the skin.[1][5] Adherence to the following personal protective equipment protocols is mandatory to prevent exposure.

Table 1: Recommended Personal Protective Equipment (PPE) for Handling **3-Aminobenzoate**

Protection Type	Specific Recommendation	Rationale
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles.[3][6]	Protects against eye contact with the powdered chemical, which can cause serious eye irritation.[2][3][4]
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber, Neoprene, or Viton).	Prevents skin contact, which can cause irritation.[3][4]
Respiratory Protection	NIOSH-approved N95 dust mask or higher, or a respirator with a suitable particulate filter (e.g., P2).[3]	Prevents inhalation of dust, which can cause respiratory tract irritation.[1][3][4]
Skin and Body Protection	Laboratory coat.	Protects skin and personal clothing from contamination.[7]

Engineering Controls and Safe Handling Practices

Engineering controls are the most effective way to isolate personnel from chemical hazards.

- Ventilation: All procedures that may generate dust, such as weighing and transferring, must be conducted in a certified chemical fume hood or a well-ventilated area.[1][3][7]
- Work Practices: Avoid the formation and accumulation of dust.[1][2][3] Keep containers tightly closed when not in use.[1] Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[2][8] Wash hands thoroughly after handling the product and before breaks.[1][3]

Physical and Chemical Properties

Understanding the properties of **3-Aminobenzoate** is crucial for its safe handling and storage.

Table 2: Physical and Chemical Properties of **3-Aminobenzoate**

Property	Value
Appearance	Beige or off-white solid (crystals/powder)[1]
Molecular Formula	C ₇ H ₇ NO ₂
Molecular Weight	137.14 g/mol
Melting Point	114 - 118 °C / 237.2 - 244.4 °F
Boiling Point	290 °C / 554 °F
Solubility	Soluble in water.[8]

First Aid Measures

Immediate and appropriate first aid is critical in the event of an exposure.

Table 3: First Aid Procedures for **3-Aminobenzoate** Exposure

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Get medical attention.[8]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Remove contaminated clothing and wash before reuse. Get medical attention if irritation develops or persists.[8][9]
Inhalation	Move the individual to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention.[2][4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Call a physician or poison control center immediately.[2][3][4]

Operational and Disposal Plans

A systematic approach to operations and waste disposal is crucial for laboratory safety and environmental compliance.

Experimental Workflow

The following diagram illustrates the logical workflow for handling **3-Aminobenzoate** from receipt to disposal.

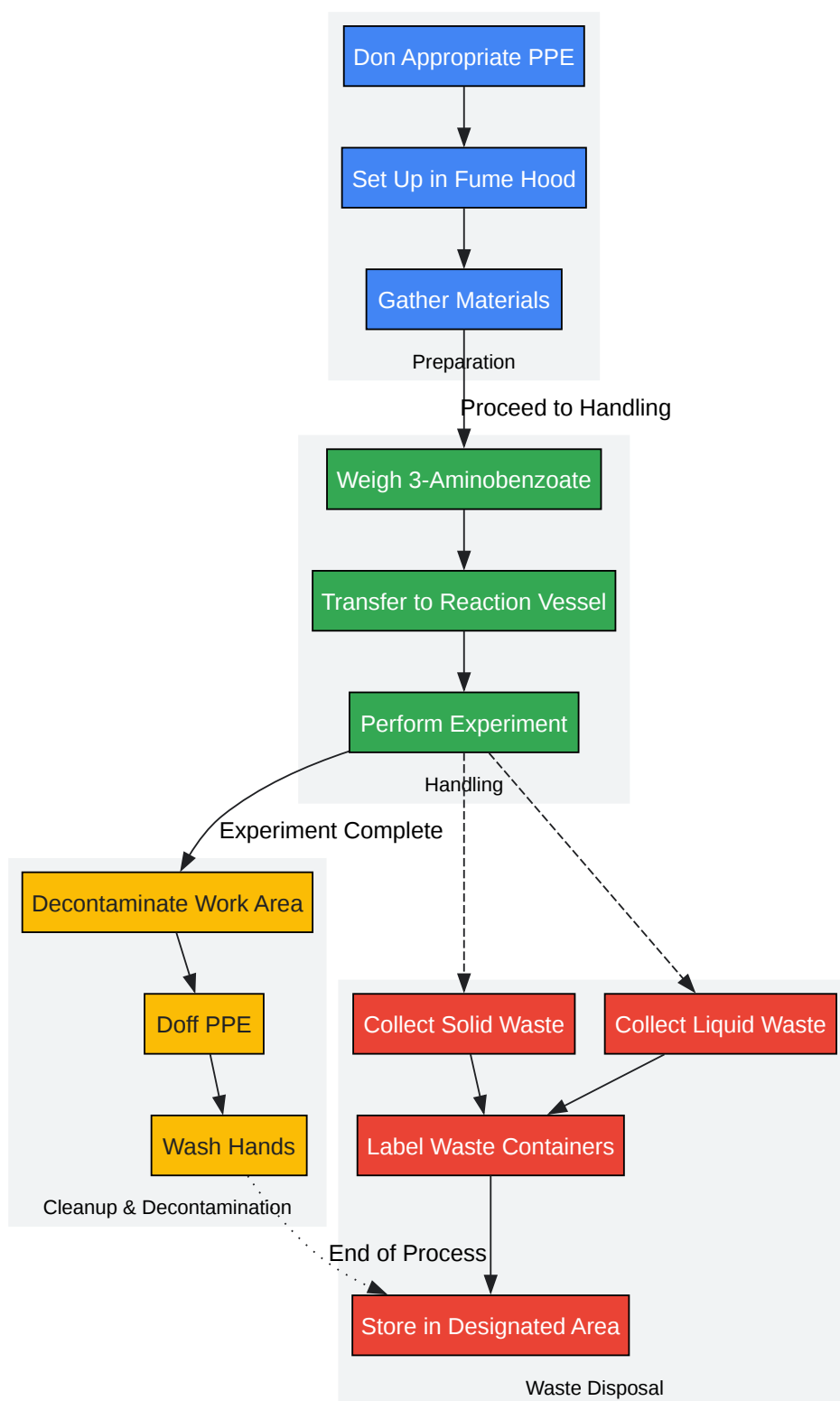


Figure 1: Experimental Workflow for Handling 3-Aminobenzoate

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Figure 1: Handling Workflow

Disposal Plan

Proper disposal of **3-Aminobenzoate** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- **Chemical Waste:** Unused **3-Aminobenzoate** and any solutions containing it must be disposed of as hazardous waste.[4] Do not empty into drains.[2][8] Collect in a designated, properly labeled, and sealed container.
- **Contaminated Materials:** Any materials that have come into contact with **3-Aminobenzoate**, such as gloves, weighing paper, and disposable labware, should be collected and disposed of as hazardous waste.[4]
- **Empty Containers:** Thoroughly rinse empty containers with a suitable solvent. The first rinseate should be collected and disposed of as hazardous chemical waste.[10] After thorough rinsing and drying, and once all labels are defaced, the container can be disposed of according to institutional guidelines.[10]

Always consult your institution's Environmental Health and Safety (EHS) department for specific disposal protocols and adhere to all local, state, and federal regulations.

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